

# Technical Support Center: Synthesis of 4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde

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## Compound of Interest

Compound Name: 4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde

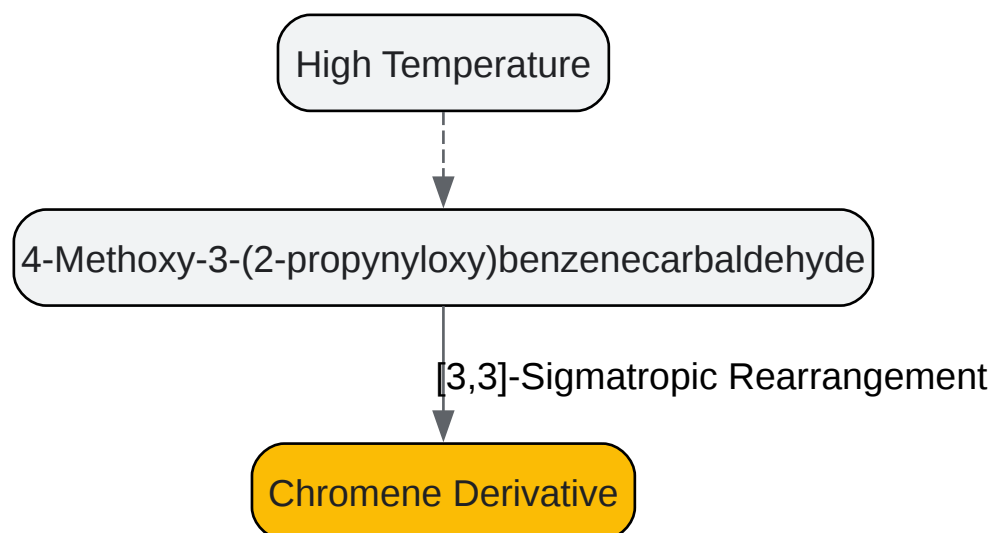
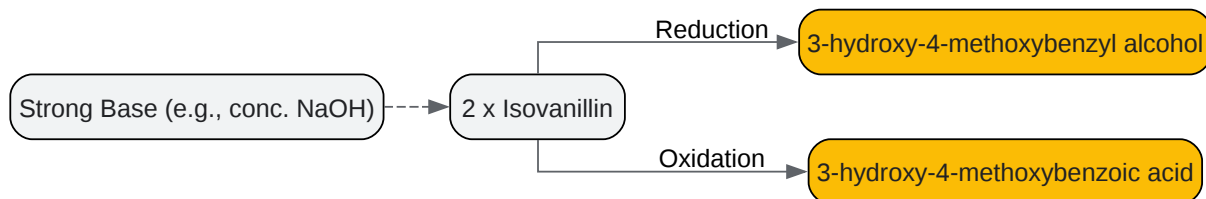
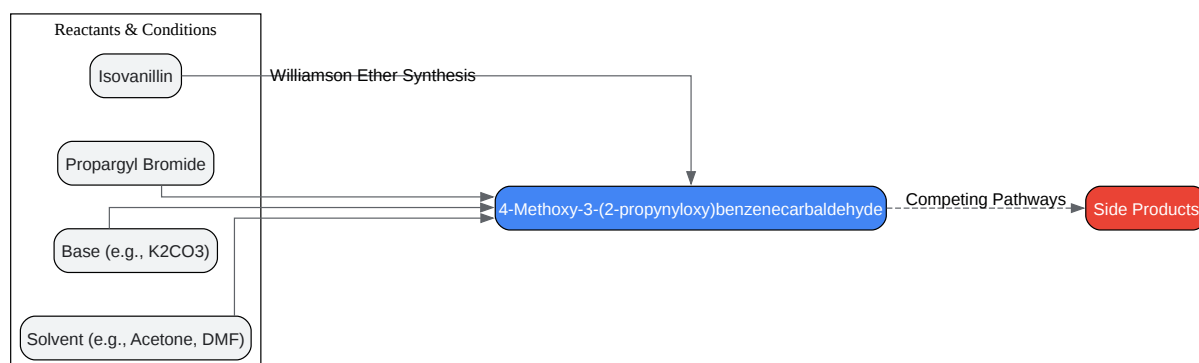
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Welcome to the technical support center for the synthesis of **4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges and side reactions encountered during this synthetic procedure. Here, we provide in-depth troubleshooting guides and frequently asked questions in a direct question-and-answer format to support the successful execution of your experiments.

## Introduction

The synthesis of **4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde** is a crucial step in the preparation of various pharmaceutical intermediates and complex organic molecules. The most common synthetic route is the Williamson ether synthesis, which involves the O-alkylation of isovanillin (3-hydroxy-4-methoxybenzaldehyde) with propargyl bromide in the presence of a base. While seemingly straightforward, this reaction is often plagued by competing side reactions that can significantly reduce the yield and purity of the desired product. This guide will dissect these potential pitfalls and provide experimentally-backed solutions.



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